

3-Iodo-4-methoxybenzoic acid storage conditions

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Compound of Interest

Compound Name: **3-Iodo-4-methoxybenzoic acid**

Cat. No.: **B185467**

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An In-depth Technical Guide to the Storage and Handling of **3-Iodo-4-methoxybenzoic Acid**

For researchers, scientists, and professionals in drug development, the proper storage and handling of chemical reagents are paramount to ensure experimental integrity, safety, and the longevity of the compound. This guide provides a comprehensive overview of the recommended storage conditions, stability, and handling protocols for **3-Iodo-4-methoxybenzoic acid** (CAS No: 68507-19-7).

Chemical and Physical Properties

3-Iodo-4-methoxybenzoic acid is a solid, aromatic carboxylic acid. Its structure, featuring a methoxy group and an iodine substituent, makes it a valuable intermediate in the synthesis of pharmaceuticals and other complex organic molecules^[1]. Understanding its physical properties is the first step toward appropriate storage.

Property	Value	Source
Molecular Formula	C ₈ H ₇ IO ₃	[2] [3]
Molecular Weight	278.04 g/mol	[2] [3]
Appearance	Solid	[4]
Melting Point	239 - 244 °C	[2] [4] [5]
Decomposition Temp.	>238 °C	[4]

Recommended Storage Conditions

Proper storage is critical to maintain the chemical's stability.[4][6] The following conditions are recommended based on safety data sheets and supplier information.

Parameter	Recommended Condition	Details and Rationale
Temperature	2 - 8 °C	Refrigeration is recommended to minimize degradation.[2][3][4]
Atmosphere	Under inert gas	To prevent reaction with atmospheric components, particularly moisture and oxygen.[4]
Light	Protect from light	The compound is light-sensitive; store in an opaque or amber container.[4]
Humidity	Dry environment	Keep container tightly closed in a dry place to prevent hydrolysis and degradation.[4]
Container	Tightly closed	Prevents contamination and exposure to moisture and air.[6]

Stability and Incompatibility

Under the recommended storage conditions, **3-Iodo-4-methoxybenzoic acid** is a stable compound.[4][6] However, it is incompatible with certain materials and conditions that can lead to hazardous decomposition.

- Incompatible Materials: Avoid contact with strong oxidizing agents.[4][7]
- Conditions to Avoid: Direct light, heat, and moisture should be avoided.[4]

- Hazardous Decomposition Products: When exposed to fire, it may produce hazardous decomposition products, including carbon oxides and hydrogen iodide.[4]

Standard Operating Procedure for Stability Assessment

The following protocol is a generalized methodology for assessing the stability of **3-Iodo-4-methoxybenzoic acid** under various stress conditions.

Objective: To determine the stability of **3-Iodo-4-methoxybenzoic acid** under accelerated and long-term storage conditions by monitoring its purity and the formation of degradation products.

Materials and Equipment:

- **3-Iodo-4-methoxybenzoic acid** (test sample)
- Calibrated stability chambers (for controlled temperature and humidity)
- Photostability chamber
- Amber glass vials with inert-lined caps
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Liquid Chromatography-Mass Spectrometry (LC-MS) system
- Analytical balance
- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, gloves.[8]

Methodology:

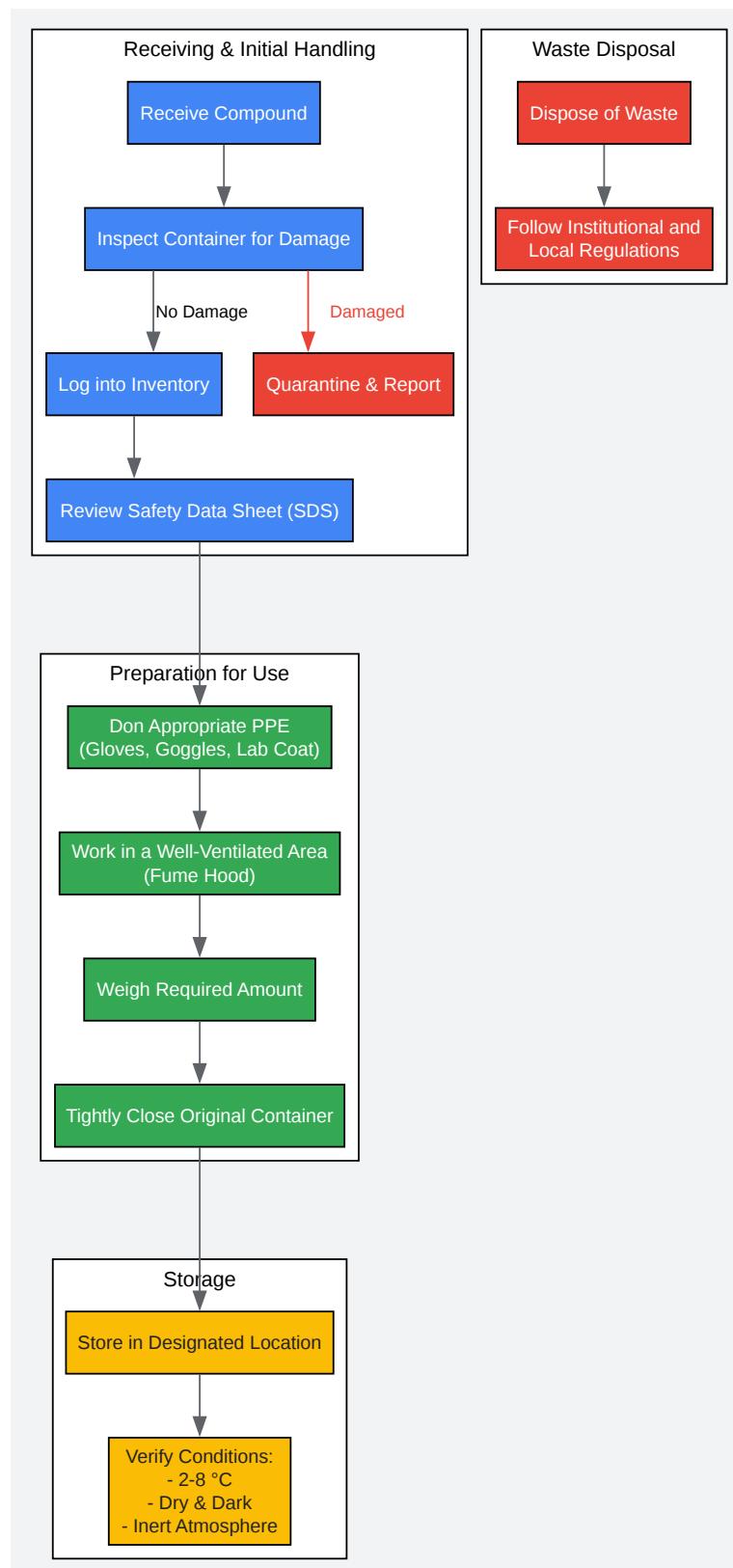
- Initial Analysis (T=0):
 - Characterize the initial batch of **3-Iodo-4-methoxybenzoic acid**.
 - Determine the initial purity using a validated HPLC method.

- Obtain an initial LC-MS profile to identify any existing impurities.
- Sample Preparation and Storage:
 - Accurately weigh samples into amber glass vials.
 - Purge a subset of vials with an inert gas (e.g., argon or nitrogen) before sealing to assess atmospheric effects.
 - Place the vials into stability chambers under the following conditions:
 - Long-Term: 2-8 °C (recommended storage)
 - Accelerated: 40 °C / 75% Relative Humidity (RH)
 - Photostability: As per ICH Q1B guidelines (exposure to a specified illumination).
- Time Point Testing:
 - Pull samples from each storage condition at predetermined time points (e.g., T=0, 1, 3, 6, 12 months for long-term; T=0, 1, 3, 6 months for accelerated).
 - Allow samples to equilibrate to room temperature before analysis.
- Analytical Procedure:
 - For each sample, perform HPLC analysis to determine the purity (assay).
 - Compare the chromatogram to the T=0 sample to identify any new peaks, which may indicate degradation products.
 - Perform LC-MS analysis on stressed samples to identify the mass of any significant degradation products, aiding in their structural elucidation.
- Data Analysis:
 - Tabulate the purity of the compound at each time point for each condition.
 - Plot the purity versus time to determine the degradation rate.

- Identify and quantify any significant degradation products.
- Conclude the stability of the compound under the tested conditions and establish a recommended re-test date.

Handling and Safety Workflow

Proper handling is essential to ensure user safety and prevent contamination. The workflow below outlines the key steps from receiving the compound to its disposal.



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Caption: Workflow for safe handling and storage of **3-Iodo-4-methoxybenzoic acid**.

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